

Technical Safety & Handling Guide: 2-Hydroxy-4-morpholin-4-yl-benzaldehyde

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2-Hydroxy-4-morpholin-4-yl-benzaldehyde

CAS No.: 70362-07-1

Cat. No.: B1609637

[Get Quote](#)

Executive Summary

This technical guide provides a comprehensive safety and handling framework for **2-Hydroxy-4-morpholin-4-yl-benzaldehyde** (also known as 4-morpholinosalicylaldehyde). As a Senior Application Scientist, I have structured this document to move beyond a standard MSDS, offering a "best practice" workflow for researchers utilizing this compound in medicinal chemistry and drug discovery.

This compound serves as a critical intermediate, particularly in the synthesis of kinase inhibitors and Schiff base ligands where the morpholine moiety improves pharmacokinetic solubility. Due to its status as a research chemical, its toxicological profile is not fully characterized, necessitating a "universal precaution" approach.

Part 1: Chemical Identity & Physicochemical Profile

Understanding the structural functionality is the first step in safety. This molecule combines three distinct reactive centers: a phenol (acidic, H-bond donor), an aldehyde (electrophilic, oxidation-prone), and a morpholine ring (basic, solubilizing).

Table 1: Substance Identification

| Parameter | Specification |
|-------------------|---|
| Chemical Name | 2-Hydroxy-4-morpholin-4-yl-benzaldehyde |
| Synonyms | 4-Morpholinosalicylaldehyde; 2-Hydroxy-4-morpholinobenzaldehyde |
| CAS Number | 70362-07-1 |
| Molecular Formula | C ₁₁ H ₁₃ NO ₃ |
| Molecular Weight | 207.23 g/mol |
| Physical State | Solid (Powder or Crystalline) |
| Solubility | Soluble in DMSO, DMF, DCM; sparingly soluble in water.[1] |
| SMILES | <chem>OC1=CC(N2CCOCC2)=CC=C1C=O</chem> |

Structural Insight

The ortho-hydroxyl group relative to the aldehyde allows for strong intramolecular hydrogen bonding. This stabilizes the carbonyl group but also facilitates chelation with metal ions. The para-morpholine group acts as an electron-donating group (EDG), increasing the electron density of the aromatic ring, making it susceptible to electrophilic aromatic substitution and potentially increasing the basicity of the system.

Part 2: Hazard Identification (GHS Classification)

While specific toxicological data (LD50) may be sparse for this specific isomer, Structure-Activity Relationship (SAR) analysis with analogous salicylaldehydes dictates the following classification.

GHS Label Elements

- Signal Word:WARNING
- Hazard Category: Irritant (Category 2)

Table 2: Hazard & Precautionary Statements

| Code | Type | Statement | Mechanism/Rationale |
|-----------|------------|--|--|
| H315 | Hazard | Causes skin irritation. | Phenolic compounds can denature proteins and irritate the stratum corneum. |
| H319 | Hazard | Causes serious eye irritation. | Aldehydes are reactive electrophiles capable of binding to corneal proteins. |
| H335 | Hazard | May cause respiratory irritation. | Dust inhalation triggers mucosal inflammation. |
| P261 | Prevention | Avoid breathing dust/fume. | Minimizes pulmonary exposure. |
| P280 | Prevention | Wear protective gloves/eye protection. | Standard barrier protection (Nitrile gloves, Safety Goggles). |
| P305+P351 | Response | IF IN EYES: Rinse cautiously with water. | Dilution is the primary first aid mechanism. |

“

Critical Safety Note: As a research chemical, the chronic toxicity (mutagenicity, teratogenicity) has not been fully investigated. Treat as a potential bioactive agent.

Part 3: Safe Handling & Storage Protocol

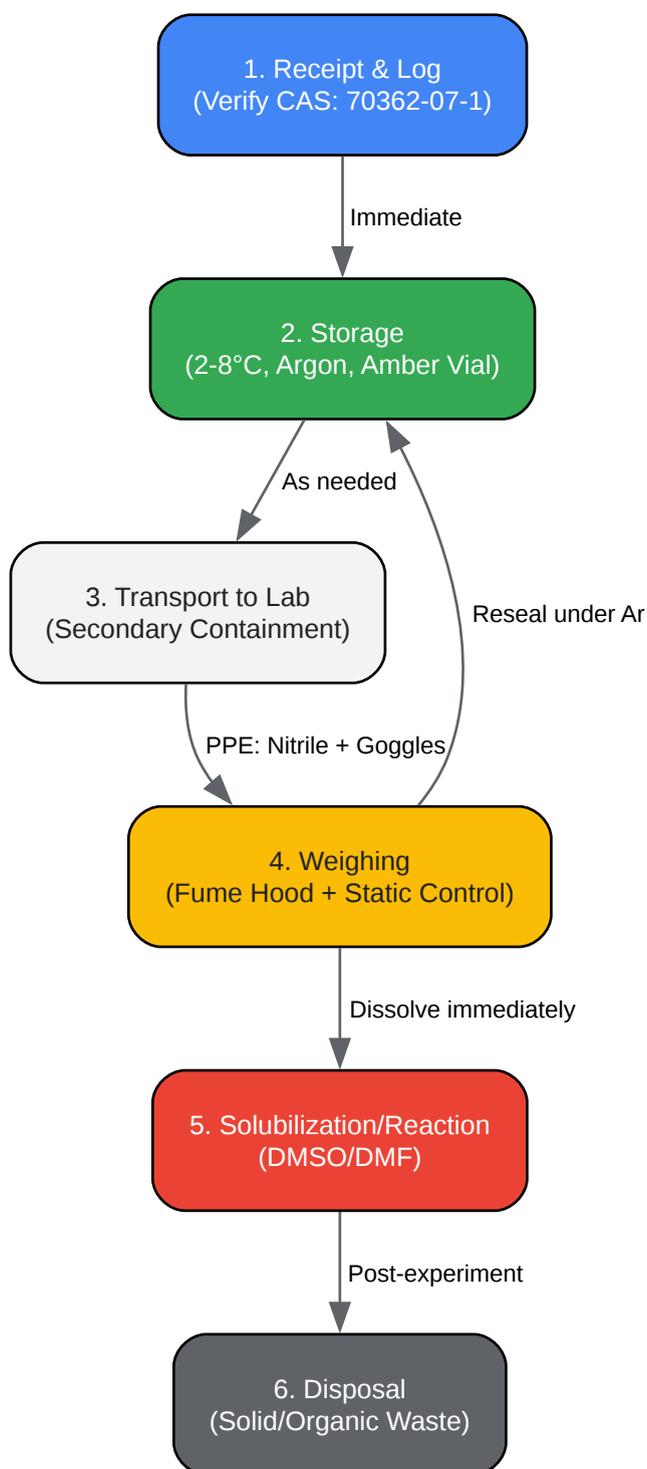
This section outlines a self-validating workflow designed to maintain compound integrity while maximizing user safety.

Storage & Stability "Best Practices"

- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Aldehydes are prone to autoxidation to carboxylic acids (in this case, 2-hydroxy-4-morpholinobenzoic acid) upon prolonged exposure to air.
- Temperature: 2-8°C (Refrigerate). While stable at room temperature for short periods, refrigeration retards oxidation and hydrolysis.
- Container: Amber glass vials with Teflon-lined caps to prevent UV degradation and cap corrosion.

Operational Workflow

The following diagram illustrates the logical flow for handling this compound to prevent cross-contamination and exposure.



[Click to download full resolution via product page](#)

Figure 1: Standard Operating Procedure (SOP) workflow for handling **2-Hydroxy-4-morpholin-4-yl-benzaldehyde**, emphasizing inert storage and containment.

Engineering Controls & PPE

- Respiratory: Use a fume hood maintaining a face velocity of 80-100 fpm. If weighing large quantities (>1g) outside a hood, use a NIOSH N95 or P100 respirator.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Breakthrough time is generally excellent for solids, but change immediately if dissolved in DCM or Acetone.
- Static Control: Fine organic powders can be statically charged. Use an antistatic gun or ionizer during weighing to prevent powder scattering.

Part 4: Emergency Response

In the event of exposure, immediate action mitigates long-term damage.

First Aid Protocols

- Eye Contact: Immediately flush with saline or water for 15 minutes. Lifting upper and lower eyelids is crucial to remove trapped particulate. Seek medical attention.
- Skin Contact: Brush off loose particles before washing. Wash with soap and water. Do not use alcohol/solvents as they may enhance transdermal absorption.
- Inhalation: Move to fresh air. If breathing is difficult, oxygen should be administered by trained personnel.

Spill Cleanup (Solid)

- Isolate: Evacuate non-essential personnel.
- PPE: Don goggles, double nitrile gloves, and a lab coat.
- Containment: Cover the spill with a damp paper towel (to prevent dust formation) or use a HEPA-filtered vacuum.
- Disposal: Place waste in a sealed container labeled "Hazardous Waste - Solid Toxic."

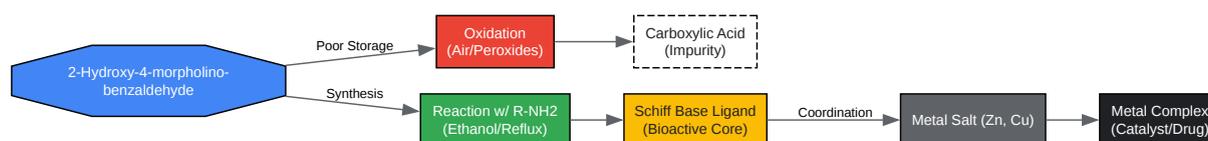
Part 5: Application Context & Reactivity

For the drug development professional, understanding how this molecule reacts is as important as safety. The 2-hydroxy-benzaldehyde core is a "privileged structure" in medicinal chemistry.

Synthetic Utility

- **Schiff Base Formation:** The aldehyde reacts rapidly with primary amines to form imines (Schiff bases). This is the primary route for synthesizing hydrazone-based kinase inhibitors.
- **Metal Chelation:** The phenolic -OH and the aldehyde/imine nitrogen form a bidentate pocket, ideal for coordinating Zinc (Zn^{2+}) or Copper (Cu^{2+}) in metallo-drug synthesis.
- **Knoevenagel Condensation:** The aldehyde is active in condensation reactions with active methylene compounds (e.g., malononitrile) to extend the carbon chain.

Reactivity Logic Map



[Click to download full resolution via product page](#)

Figure 2: Chemical reactivity profile. Note the oxidation pathway (red) which represents the primary stability hazard, versus the synthetic utility pathways (green/yellow).

References

- PubChem. (n.d.). Compound Summary: 2-Hydroxy-4-morpholinobenzaldehyde.[2][3]
National Library of Medicine. Retrieved October 26, 2023, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. prepchem.com \[prepchem.com\]](https://www.prepchem.com)
- [2. 70362-07-1|2-Hydroxy-4-morpholinobenzaldehyde|BLD Pharm \[bldpharm.com\]](https://www.bldpharm.com)
- [3. 2-Hydroxy-4-morpholin-4-yl-thiobenzamide|H2S Donor \[benchchem.com\]](https://www.benchchem.com)
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 2-Hydroxy-4-morpholin-4-yl-benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609637#2-hydroxy-4-morpholin-4-yl-benzaldehyde-msds-and-safety-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com